

# physical properties of ammonium bromide

## solubility and density

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### Compound of Interest

Compound Name: Ammonium bromide

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An In-depth Technical Guide to the Physical Properties of **Ammonium Bromide**: Solubility and Density

## Introduction

**Ammonium bromide** ( $\text{NH}_4\text{Br}$ ) is an inorganic salt formed from the reaction of ammonia and hydrobromic acid.[1][2] It presents as a white, odorless, crystalline solid that is highly soluble in water.[1][3] Upon exposure to air, it can gradually develop a yellow hue due to the oxidation of bromide ions ( $\text{Br}^-$ ) to bromine ( $\text{Br}_2$ ).[3][4] This compound is utilized in various applications, including photography, fireproofing of wood, lithography, and in pharmaceutical preparations as a sedative and expectorant.[5][6] A thorough understanding of its physical properties, particularly solubility and density, is crucial for its application in research, drug development, and industrial processes.

## Physical Properties of Ammonium Bromide

**Ammonium bromide** is a salt with a saline taste that sublimates upon heating.[4] It is a weak acid in aqueous solutions due to the slight hydrolysis of the ammonium ion.[4] Key physical properties are summarized in the table below.

Property	Value
Molecular Formula	NH <sub>4</sub> Br[6]
Molecular Weight	97.94 g/mol [1][6]
Appearance	White, odorless crystals or granules[1][5][7]
Density	2.429 g/cm <sup>3</sup> at 25 °C[1][4][8][9]
Melting Point	235 °C[2][5] (Decomposes)[1]
Boiling Point	452 °C[2][4][5] (Sublimes)[1]
Crystal Structure	Isometric[4][5]
pH	4.5-6.0[8]

## Solubility of Ammonium Bromide

The solubility of **ammonium bromide** varies significantly with the solvent and temperature. Its ionic nature dictates its high solubility in polar solvents like water.[10]

## Solubility in Aqueous Solutions

**Ammonium bromide** is highly soluble in water, and its solubility increases with a rise in temperature.[10] This is attributed to the hydration of ammonium (NH<sub>4</sub><sup>+</sup>) and bromide (Br<sup>-</sup>) ions by polar water molecules.[10]

Temperature (°C)	Solubility ( g/100 mL of Water)
0	60.6[1][10]
10	66.6[11]
15	71.5[11]
20	74.2[11]
25	78.3[1][12]
30	81.8[11]
40	89.7[11]
50	97.6[11]
60	104.9[11]
80	119.3[11]
100	125.8[10]

## Solubility in Organic Solvents

The solubility of **ammonium bromide** in organic solvents is generally lower than in water.[10]

Solvent	Temperature (°C)	Solubility ( g/100 g of Solvent)
Methanol	0	10.62[11]
	20	12.33[11]
	40	14.07[11]
Ethanol	0	3.06[11]
	19	3.22[11]
	20	3.36[11]
	40	4.26[11]
	78	10.5[11]
Acetone	-	Soluble[8]
Diethyl Ether	15	0.123[11]
Liquid Ammonia	-33.9	90.75[11]
	0	137.9[11]
	25	237.9[11]
1-Propanol	25	1.18[11]
Ethyl Acetate	-	Insoluble[11]

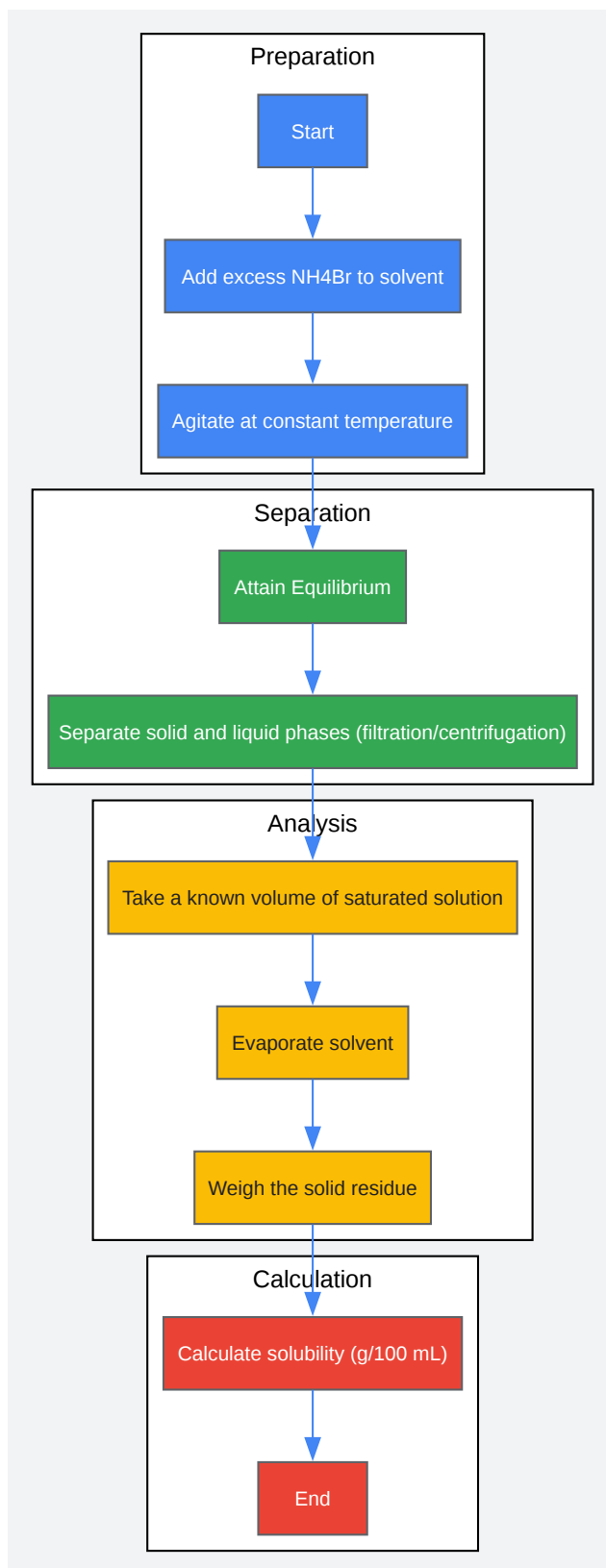
## Experimental Protocol: Determination of Solubility

The solubility of a solid in a liquid can be determined by preparing a saturated solution at a constant temperature and then quantifying the amount of dissolved solute.[13][14]

### Methodology

- Preparation of Saturated Solution: An excess amount of **ammonium bromide** is added to a known volume of the solvent in a test tube or flask.[14][15] The mixture is then agitated at a constant, controlled temperature until equilibrium is reached, which can take several hours. [15]

- Phase Separation: Once equilibrium is established, the undissolved solid is separated from the saturated solution. This can be achieved through filtration or centrifugation.[16]
- Quantification of Solute: A known mass or volume of the clear, saturated solution is taken. The amount of dissolved **ammonium bromide** is then determined. This can be done by evaporating the solvent and weighing the remaining solid residue.
- Calculation of Solubility: The solubility is calculated as the mass of the dissolved solute per a given amount of solvent (e.g., g/100 mL or g/100 g).[14]
- Temperature Variation: The experiment is repeated at different temperatures to determine the temperature dependence of solubility.[13]



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Caption: Experimental workflow for determining the solubility of **ammonium bromide**.

## Density of Ammonium Bromide

The density of **ammonium bromide** is consistently reported as 2.429 g/cm<sup>3</sup> at 25 °C.[1][4][8][9]

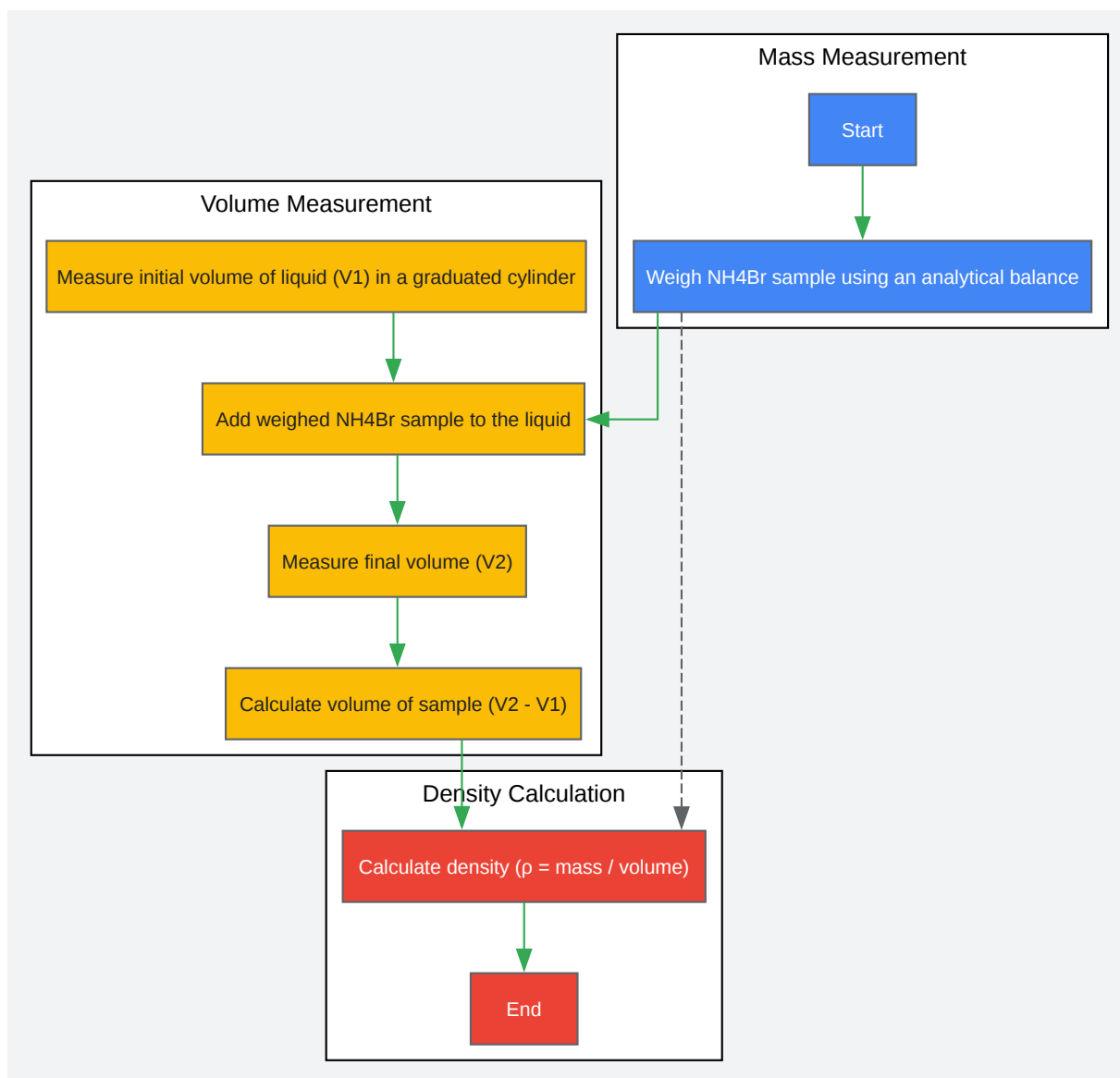
Density is an intrinsic physical property defined as the mass of a substance per unit volume.

## Experimental Protocol: Determination of Density

The density of a solid like **ammonium bromide** can be determined by measuring its mass and volume.[17]

### Methodology

- Mass Measurement: The mass of a sample of **ammonium bromide** crystals is accurately measured using an analytical balance.[18]
- Volume Measurement (Displacement Method):
  - A graduated cylinder is partially filled with a liquid in which **ammonium bromide** is insoluble (or has very low solubility, if a quick measurement is performed), and the initial volume ( $V_1$ ) is recorded.[17]
  - The weighed **ammonium bromide** sample is carefully added to the graduated cylinder, ensuring it is fully submerged.[17][19]
  - The new volume ( $V_2$ ) is recorded. The volume of the **ammonium bromide** sample is the difference between the final and initial volumes ( $V_2 - V_1$ ).[17]
- Calculation of Density: The density ( $\rho$ ) is calculated using the formula:  $\rho = \text{mass} / \text{volume}$ [17]



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- To cite this document: BenchChem. [physical properties of ammonium bromide solubility and density]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080048#physical-properties-of-ammonium-bromide-solubility-and-density]

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